

Application Note: 6-Nonadecynoic Acid (6-NDA) as a Functional Lipid Probe

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Compound of Interest

Compound Name: 6-Nonadecynoic acid

CAS No.: 600175-30-2

Cat. No.: B1244884

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Introduction & Core Utility

6-Nonadecynoic Acid (6-NDA) is a 19-carbon fatty acid analog containing a triple bond at the delta-6 position (

). Its structural specificity makes it a powerful tool for dissecting Polyunsaturated Fatty Acid (PUFA) biosynthesis.

While terminal alkynes are used for conjugation, the internal alkyne at position C6 mimics the geometry of the first double bond introduced by Delta-6 Desaturase (FADS2). Consequently, 6-NDA acts as a suicide substrate or competitive inhibitor, stalling the conversion of essential fatty acids (Linoleic and

-Linolenic Acid) into their downstream anti-inflammatory or pro-inflammatory metabolites. Additionally, the electron-dense alkyne moiety provides a strong signal in the Raman silent region ($\sim 2200\text{ cm}^{-1}$), enabling label-free Stimulated Raman Scattering (SRS) microscopy.

Key Applications

- FADS2 Activity Modulation: Pharmacological inhibition of the rate-limiting step in PUFA synthesis.
- Metabolic Flux Analysis: Tracing the stalling of lipid elongation/desaturation pathways via GC-MS.
- Label-Free Lipid Imaging: Visualizing fatty acid uptake and distribution using SRS/CARS microscopy without bulky fluorophores.

Mechanism of Action

Mechanism-Based Inhibition (FADS2)

The enzyme Fatty Acid Desaturase 2 (FADS2) normally introduces a cis-double bond at the C6 position of Linoleic Acid (LA, 18:2n-6) or

-Linolenic Acid (ALA, 18:3n-3).

- Recognition: 6-NDA is accepted by the acyl-CoA binding pocket of FADS2 due to its structural similarity to LA/ALA.
- Stalling: The rigid triple bond at C6 cannot be desaturated. The enzyme attempts to process the alkyne, leading to either competitive inhibition or irreversible covalent modification of the active site (mechanism-based inactivation).
- Outcome: Accumulation of upstream substrates (LA/ALA) and depletion of downstream products (-Linolenic Acid, Stearidonic Acid).

Bioorthogonal Raman Scattering

Unlike fluorescence, which requires bulky tags, the alkyne bond in 6-NDA vibrates at a unique frequency ($\sim 2200\text{--}2250\text{ cm}^{-1}$) in the "cell-silent region" where endogenous molecules (proteins, water, lipids) do not scatter light. This allows for high-contrast, quantitative imaging of the probe's subcellular localization.

Comparative Probe Analysis

Feature	6-Nonadecynoic Acid (6-NDA)	17-Octadecynoic Acid (17-ODYA)	Stearic Acid (C18:0)
Alkyne Position	Internal (C6)	Terminal (C17)	None
Primary Use	Enzyme Inhibition (FADS2) / Raman	Click Chemistry / Proteomics	Metabolic Control
Click Reactivity	Low (Sterically hindered)	High (CuAAC compatible)	None
Metabolic Fate	Stalls desaturation; incorporated into lipids	Mimics Stearic Acid; undergoes -oxidation	Fully metabolized
Detection	GC-MS, Raman (SRS/CARS)	Fluorescence (post-click), Western Blot	Mass Spec

Experimental Protocols

Protocol A: FADS2 Inhibition Assay (GC-MS Readout)

Objective: Quantify the inhibition of FADS2 activity by measuring the ratio of product (GLA) to substrate (LA).

Materials:

- Cell Line: HepG2 (Liver) or THP-1 (Immune), highly active in lipid metabolism.
- Reagents: **6-Nonadecynoic Acid** (Ethanol stock), Linoleic Acid (Substrate), BSA (Fatty Acid Free).
- Detection: GC-MS (Gas Chromatography-Mass Spectrometry).

Workflow:

- Probe Complexation: Prepare a 10 mM stock of 6-NDA in ethanol. Complex with 10% BSA in PBS (molar ratio 4:1 FA:BSA) to ensure cellular uptake.

- Cell Treatment:
 - Seed cells at
cells/well in 6-well plates.
 - Treat with 0, 10, 50, 100 μM 6-NDA for 24 hours.
 - Optional: Co-supplement with 50 μM Linoleic Acid (d_2 -LA isotope) to trace specific flux.
- Lipid Extraction:
 - Wash cells 2x with ice-cold PBS.
 - Harvest in methanol/chloroform (2:1 v/v) containing BHT (antioxidant).
 - Add internal standard (e.g., C15:0 or C17:0).
- Derivatization (FAMES):
 - Dry organic phase under
gas.
 - Incubate with 14%
-Methanol at 100°C for 60 mins to generate Fatty Acid Methyl Esters (FAMES).
 - Extract FAMES into hexane.
- GC-MS Analysis:
 - Inject onto a high-polarity column (e.g., DB-23 or CP-Sil 88).
 - Data Output: Calculate the Desaturation Index:
 - Expectation: A dose-dependent decrease in this ratio confirms FADS2 inhibition.

Protocol B: Label-Free Raman Imaging (SRS)

Objective: Visualize the intracellular distribution of 6-NDA without fixation or staining.

Materials:

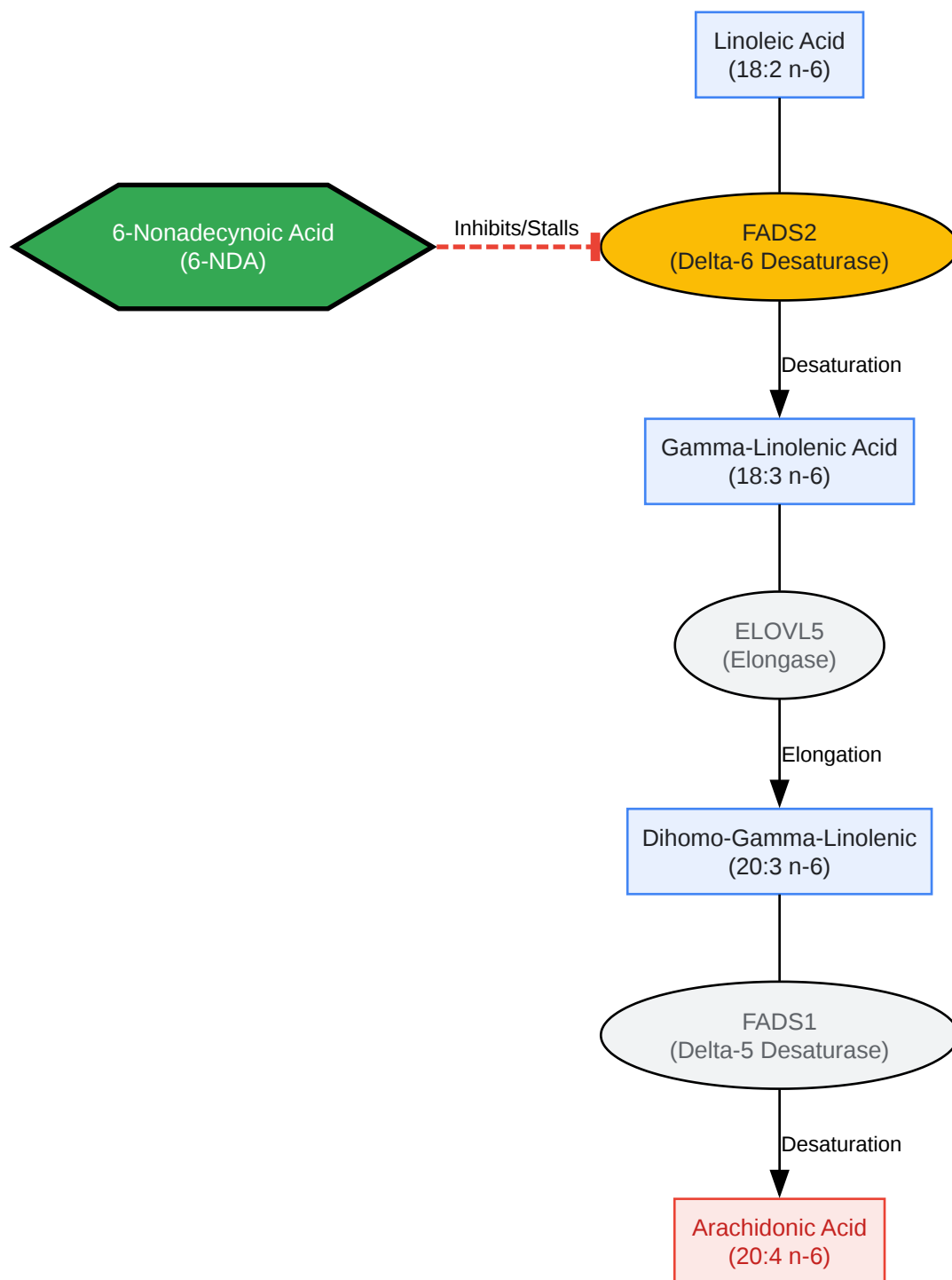
- SRS Microscope (tuned to $\sim 2230\text{ cm}^{-1}$ for internal alkyne).
- Glass-bottom dishes (MatTek).

Workflow:

- Incubation: Incubate cells with $50\text{ }\mu\text{M}$ 6-NDA for 4–12 hours.
- Pulse-Chase (Optional): Wash and replace with normal media to track turnover.
- Live Imaging:
 - Maintain cells at $37^{\circ}\text{C}/5\%$
 - .
 - Pump Beam: Tunable laser (e.g., 80 MHz, ps pulses).
 - Stokes Beam: Fixed 1064 nm.
 - Target Frequency: Tune pump to generate a frequency difference () of 2230 cm^{-1} .
- Image Acquisition:
 - Channel 1 (On-Resonance): 2230 cm^{-1} (Signal + Background).
 - Channel 2 (Off-Resonance): 2100 cm^{-1} (Background only).
 - Processing: Subtract Ch2 from Ch1 to isolate the 6-NDA distribution (typically in Lipid Droplets and ER).

Pathway Visualization

The following diagram illustrates the specific blockade point of 6-NDA within the Omega-6 biosynthetic pathway.



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Caption: 6-NDA mimics Linoleic Acid but stalls FADS2, preventing the synthesis of inflammatory precursor Arachidonic Acid.

References

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- National Institutes of Health (NIH) - PMC. (2021). A decade of alkyne-tag Raman imaging (ATRI): applications in biological systems. Retrieved from [[Link](#)]
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